

Physical Properties & Storage Conditions

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Compound Focus: 2-Heptanol

CAS No.: 543-49-7

Cat. No.: S560084

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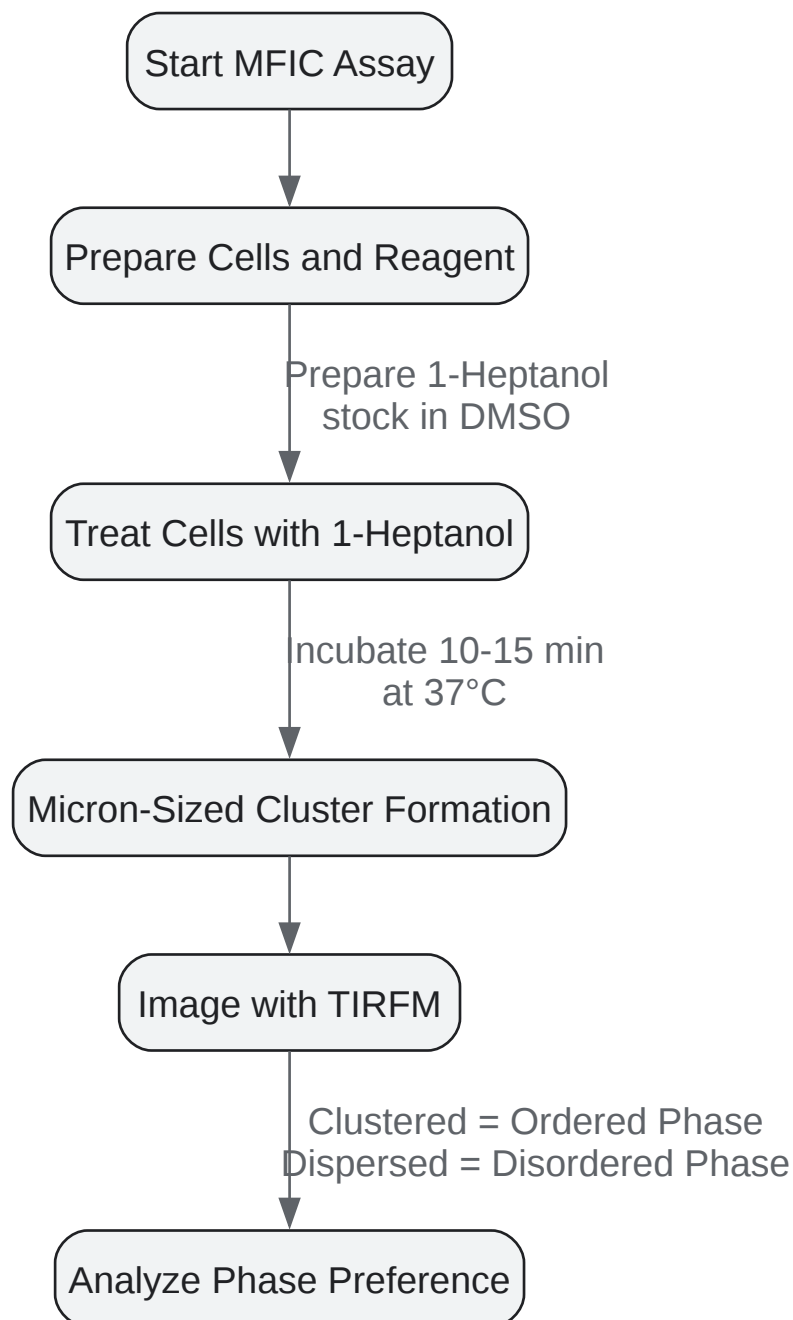
The table below summarizes the essential technical data for **2-Heptanol**, which forms the basis for storage and handling recommendations [1].

Property	Value / Description
Molecular Formula	C ₇ H ₁₆ O
Molecular Weight	116.2 g/mol
Boiling Point	160-162 °C (lit.)
Density	0.817 g/mL at 25 °C (lit.)
Flash Point	140 °F (60 °C)
Vapor Pressure	1.6 hPa at 25 °C
Water Solubility	0.35 g/100 mL
Recommended Storage Temp.	Store below +30°C.
Storage Container	Sealed container; keep cool.
Stability	Stable. Flammable. Incompatible with strong oxidizing agents, strong acids.

Property	Value / Description
Vapor Density	Heavier than air (Specific Gravity ~0.82).

Experimental Protocol: Use as a Membrane Fluidizer

2-Heptanol is used in research as a membrane-fluidizing agent in the Membrane Fluidizer-Induced Clustering (MFIC) assay. The following workflow details the application of **2-Heptanol** (1-heptanol) to identify the phase-preference of membrane-associated molecules in live cells [2].



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Workflow Steps:

- **Reagent Preparation:** A stock solution of 1-heptanol ($\geq 98\%$) is prepared in anhydrous dimethyl sulfoxide (DMSO). The typical working concentration for the assay is **30 mM 1-heptanol** [2].

- **Cell Treatment:** Add the heptanol working solution directly to the live cells in culture medium (e.g., Dulbecco's Modified Eagle Medium - DMEM). Gently mix to ensure even distribution.
- **Incubation:** Incubate the treated cells for **10-15 minutes at 37°C**. During this time, heptanol hyperfluidizes the plasma membrane, stabilizing phase separation and causing nanosized domains to coalesce into micronsized clusters [2].
- **Imaging & Analysis:** After incubation, immediately image the cells using **Total Internal Reflection Fluorescence Microscopy (TIRFM)**. Molecules that reside in cholesterol-dependent, ordered membrane domains (lipid rafts) will segregate into distinct micron-sized clusters. Molecules residing outside these domains will remain dispersed [2].

FAQs and Troubleshooting

Here are some common questions and issues that may arise during experimentation with **2-Heptanol**.

Q1: What are the critical storage conditions for 2-Heptanol?

- **Temperature:** Store in a cool place, **below +30°C** [1]. A flammable materials cabinet is ideal.
- **Container:** Keep in a tightly sealed original container to prevent evaporation and absorption of moisture.
- **Incompatibilities:** Keep away from strong oxidizing agents and strong acids, as reactions can occur [1].

Q2: My 2-Heptanol solution has become cloudy. What should I do? Cloudiness typically indicates water contamination, as **2-Heptanol** has low water solubility (0.35 g/100 mL) [1]. **Do not use** the contaminated solution for critical experiments. Properly dispose of it and prepare a fresh aliquot from the stock, ensuring all equipment is dry.

Q3: The membrane fluidization experiment isn't showing clear clusters. What could be wrong?

- **Heptanol Concentration/Purity:** Verify the concentration and purity ($\geq 97\%$) of your heptanol stock [2] [1]. Prepare fresh dilutions if necessary.
- **Incubation Time & Temperature:** Ensure the incubation is carried out for the full 10-15 minutes at a stable 37°C [2].
- **Cell Health:** Use healthy, actively growing cells, as membrane properties can be affected by cell state.
- **Microscope Settings:** Confirm that your TIRFM is correctly calibrated to visualize the plasma membrane specifically.

Q4: What specific safety precautions should I take when handling 2-Heptanol?

- **Flammability:** It is a flammable liquid with a flash point of 60°C (140°F). Keep away from heat and ignition sources [1].
- **Health Hazards:** The hazard statements include **H226 (Flammable liquid and vapour)**, **H312 (Harmful in contact with skin)**, and **H319 (Causes serious eye irritation)**. Always wear appropriate personal protective equipment (PPE) including gloves and safety goggles. Use in a well-ventilated area or fume hood [1].
- **Spill Management:** Absorb spills with a non-combustible material like vermiculite, and place it in a suitable sealed container for disposal [1].

Key Technical Notes

- **Solubility:** **2-Heptanol** is soluble in alcohol and oils, which is useful for preparing stock solutions [1].
- **Solvent Choice for Stock Solutions:** DMSO is the recommended solvent for preparing concentrated stock solutions for biological assays, as it is miscible with both the alcohol and aqueous culture media [2].
- **Documentation:** Always refer to the Safety Data Sheet (SDS) for the most comprehensive safety and handling information.

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References

1. - 2 | 543-49-7 Heptanol [chemicalbook.com]

2. Heptanol-mediated phase separation determines ... [pmc.ncbi.nlm.nih.gov]

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